

# Physical & Chemical Properties of Trilinolein

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Trilinolein

CAS No.: 537-40-6

Cat. No.: S630364

Get Quote

The table below summarizes the key physicochemical properties of **Trilinolein** from the searched SDS documents. Please note the discrepancies between sources.

Property	Value / Description	Source / Notes
CAS Number	537-40-6	Consistent across all sources [1] [2] [3]
Molecular Formula	$C_{57}H_{98}O_6$	Consistent across all sources [1] [2] [3]
Molecular Weight	879.38 g/mol	[1] [3]
Physical State	Liquid [1] / Solid [3]	<b>Conflict between sources;</b> may depend on purity or storage conditions.
Appearance	Colourless to Pale Yellow	[1]
Density	0.925 g/mL @ 20°C	[1]
Melting Point	133°C (lit.)	Cited for the "liquid" form SDS [1]
Boiling Point	80°C @ 15 mmHg (lit.)	[1]
Flash Point	79°C (lit.)	[1]

Property	Value / Description	Source / Notes
Solubility	Sparingly in Chloroform, Slightly in Hexanes	[1]

## Hazard Identification and Classification

The identified SDS sources classify the hazards of **Trilinolein** differently, as summarized below.

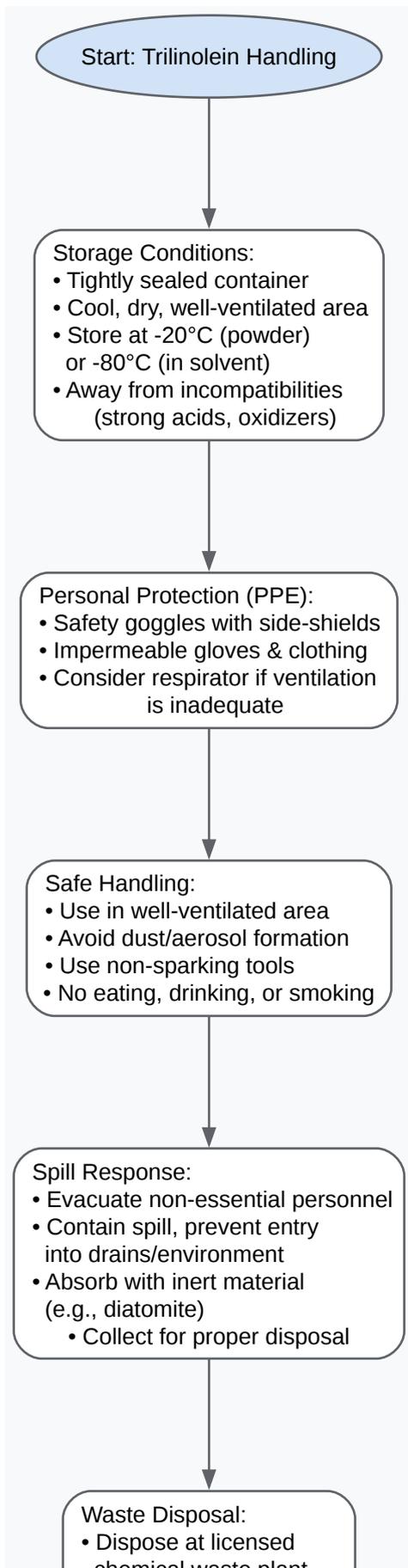
Source	GHS Classification	Hazard Statements	Signal Word
Chemicalbook [1]	Not Classified	H413: May cause long lasting harmful effects to aquatic life	No signal word

| **DC Chemicals** [3] | Acute Toxicity (Oral, Category 4); Aquatic Acute & Chronic (Category 1) | H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects. | Not specified |

This discrepancy highlights the importance of using a single, authoritative SDS from your chemical supplier for your specific batch when establishing laboratory safety protocols.

## Safe Handling, Storage, and Disposal

The following workflow synthesizes the recommended safety practices from the search results. Given the conflicting hazard classifications, adhering to the more conservative recommendations is prudent.



- Controlled incineration with flue gas scrubbing
- Do not contaminate water or sewer systems

Click to download full resolution via product page

*Trilinolein safety handling workflow*

## First Aid and Emergency Measures

Standard first aid procedures are recommended, though specific toxicological data is limited [1] [3].

- **Inhalation:** Move person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention [1].
- **Skin Contact:** Remove contaminated clothing and wash skin thoroughly with soap and water. Consult a doctor [1].
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes, including under eyelids. Consult a doctor [1] [3].
- **Ingestion:** Rinse mouth with water. **Do not induce vomiting.** Call a poison center or doctor immediately [1] [3].

## Experimental Protocol Considerations

The search results do not provide specific experimental methodologies for using **Trilinolein**. For detailed protocols, you would need to consult specialized scientific literature. However, the SDS information allows for the establishment of a foundational safety protocol for any experimental work:

- **Pre-Experiment Risk Assessment:** Review the authoritative SDS from your chemical supplier. Note the conflicting hazard information and plan controls accordingly.
- **Engineering Controls:** Perform all procedures involving the handling of **Trilinolein** powder or solutions in a properly functioning fume hood or biological safety cabinet to prevent inhalation of aerosols.
- **Personal Protective Equipment (PPE):** As detailed in the workflow diagram, wear appropriate PPE, including lab coat, gloves, and safety goggles.
- **Waste Management:** Collect all waste containing **Trilinolein**, including contaminated absorbent materials, in a dedicated, clearly labeled container for disposal as hazardous chemical waste, in accordance with institutional and environmental regulations [1] [3].

## Key Information Summary

- **Conflicting Classifications:** The most critical finding is the discrepancy in hazard classification between sources. One SDS indicates the substance is "Not Classified" with a single environmental warning [1], while another classifies it as harmful if swallowed and very toxic to aquatic life [3].
- **Primary Hazard Consensus:** Both sources agree on the potential for **long-lasting harmful effects to aquatic life** [1] [3], making environmental protection a top priority.
- **Data Gaps:** The available SDSs lack comprehensive quantitative toxicological data (e.g., LD50, EC50), which are essential for a full risk assessment.

## Recommendations for Researchers

Given the data limitations and conflicts, I suggest you:

- **Identify Your Supplier's SDS:** Obtain and use the specific SDS provided by the manufacturer (e.g., Accu-Standard, Sigma-Aldrich, TCI) from which you purchased **Trilinolein**, as these are referenced in the search results [2].
- **Consult Primary Literature:** Search toxicology databases and scientific journals for studies on **Trilinolein** to fill data gaps.
- **Apply Precautionary Principle:** In the absence of conclusive data, implement the more stringent set of hazard controls.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).*

## References

1. - TRILINOLEIN Safety Data Sheet [chemicalbook.com]
2. SDS of Trilinolein , Safety , CAS 537-40-6 - chemBlink Data Sheets [chemblink.com]
3. Trilinolein|537-40-6|MSDS [dcchemicals.com]

To cite this document: Smolecule. [Physical & Chemical Properties of Trilinolein]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b630364#trilinolein-safety-data->

sheet-msds]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)